Dextromethorphan-d3 Hydrobromide MSDS and safety data

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Compound of Interest	
Compound Name:	*Dextromethorphan-d3 Hydrobromide*
CAS No.:	*1443149-12-9*
Cat. No.:	*B1146718*

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Technical Monograph: **Dextromethorphan-d3 Hydrobromide** Advanced Safety, Handling, and Analytical Application Guide

Part 1: Executive Technical Summary

Compound Identity & Significance Dextromethorphan-d3 (DXM-d3) Hydrobromide is the deuterated isotopologue of the antitussive agent Dextromethorphan. It serves as the gold-standard Internal Standard (IS) for the quantification of Dextromethorphan in biological matrices via LC-MS/MS.

The introduction of three deuterium atoms (

)—typically on the methoxy group (

)—increases the molecular mass by 3 Daltons (

). This shift allows the mass spectrometer to differentiate the IS from the native analyte while maintaining nearly identical chromatographic retention times and ionization efficiencies. This

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"co-elution" property is critical for normalizing matrix effects (ion suppression/enhancement) and recovery losses during sample preparation.

Physicochemical Profile[1][2][3][4][5][6][7][8]

Property	Specification
Chemical Name	(+)-3-Methoxy-17-methyl-9 ,13 ,14 -morphinan-d3 hydrobromide
CAS Number (Salt)	1279034-15-9 (Generic for d3-HBr); Note: 6700-34-1 refers to unlabeled HBr monohydrate
Molecular Formula	(varies by hydration)
Molecular Weight	~355.33 g/mol (Anhydrous basis)
Appearance	White to off-white crystalline solid
Solubility	Methanol (High), DMSO (High), Water (Partial/Warm), Acetonitrile (Moderate)
Isotopic Purity	Typically deuterated forms ( )
Melting Point	115–125°C (Decomposes)

Part 2: Strategic Safety Architecture (MSDS Synthesis)

Hazard Classification (GHS) While handled in milligram quantities for analytical use, DXM-d3 HBr retains the pharmacological and toxicological properties of the parent compound. It is a central nervous system depressant and a non-competitive NMDA receptor antagonist.

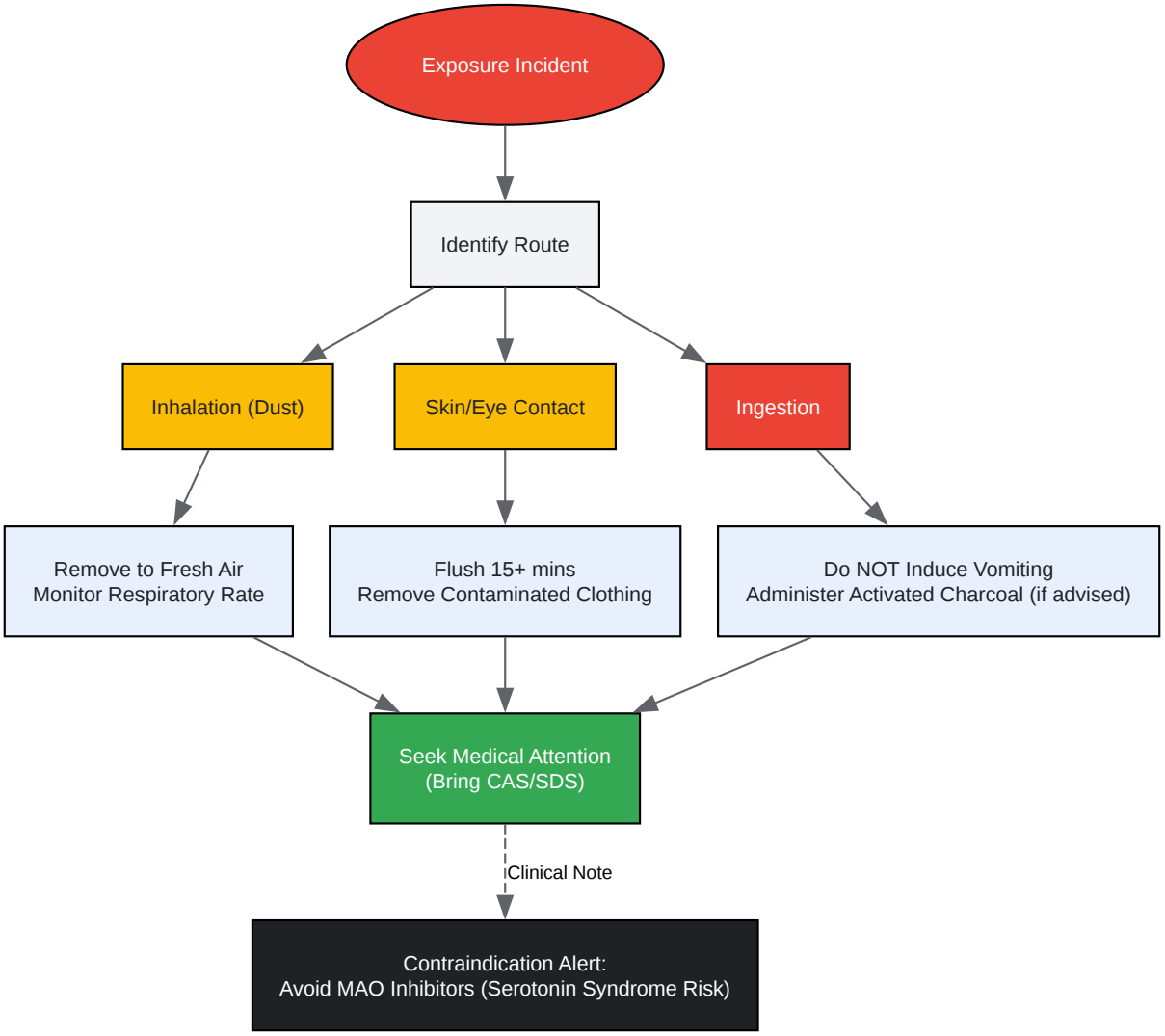
- Acute Toxicity (Oral): Category 4 (Harmful if swallowed).[1][2][3]

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- Aquatic Toxicity: Chronic Category 2 (Toxic to aquatic life with long-lasting effects).[1][2][3][4]
- Target Organs: CNS (dizziness, excitation, respiratory depression at high doses).

Exposure Response Workflow

The following diagram outlines the critical decision logic for accidental exposure, prioritizing the prevention of Serotonin Syndrome-like reactions.



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Figure 1: Critical response logic for Dextromethorphan-d3 exposure. Note the specific contraindication for MAO inhibitors due to pharmacologic mechanism.

Part 3: Analytical Application (LC-MS/MS)

The Science of Internal Standardization Using DXM-d3 requires precise protocol design to ensure the "Deuterium Effect" (slight retention time shift due to C-D bond strength) does not result in separation from the analyte peak. Co-elution is mandatory for the IS to compensate for matrix effects effectively.

Experimental Protocol: Preparation & Extraction

- Stock Preparation (1 mg/mL):
  - Dissolve 1 mg DXM-d3 HBr in 1 mL Methanol.
  - Causality: Methanol is preferred over Acetonitrile for primary stock stability. Water is avoided for long-term storage to prevent hydrolysis of the salt form or bacterial growth.
  - Storage: -20°C in amber glass (light sensitive).
- Working Internal Standard (WIS):
  - Dilute Stock to 100 ng/mL in 50:50 Methanol:Water.
  - Validation: Prepare fresh weekly.
- Sample Processing (Protein Precipitation):
  - Step 1: Aliquot 50

    L Plasma/Serum.
  - Step 2 (Critical): Add 10

    L WIS (DXM-d3) before any other reagent.

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- Causality: The IS must equilibrate with the matrix proteins to mimic the binding state of the analyte.
- Step 3: Add 200

  L Acetonitrile (cold) to precipitate proteins. Vortex 30s.
- Step 4: Centrifuge (10,000 x g, 10 min). Inject supernatant.[5]

Mass Spectrometry Transitions

The following transitions assume the standard

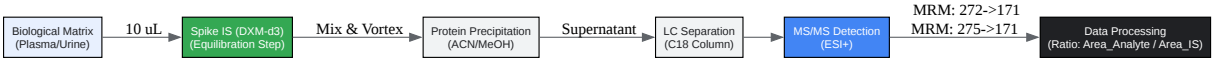
labeling pattern. Researchers must verify the certificate of analysis (CoA) for the specific labeling position.

Compound	Precursor Ion ( )	Product Ion (Quant)	Product Ion (Qual)	Collision Energy (eV)
Dextromethorphan (Native)	272.2	171.1	147.1 / 215.1	25 - 35
DXM-d3 (IS)	275.2	171.1	215.1	25 - 35

- Note on Transitions: The transition

  implies the loss of the labeled methoxy group (common fragmentation). If the label is retained in the fragment, the mass would be 174. Always run a product ion scan on the IS to confirm.

Analytical Workflow Diagram



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Figure 2: LC-MS/MS Quantification Workflow. The "Spike" step is the critical control point for data integrity.

Part 4: Handling, Stability & Regulatory Status

1. Hygroscopicity & Weighing As a hydrobromide salt, DXM-d3 is hygroscopic.

- Protocol: Equilibrate the vial to room temperature before opening to prevent condensation. Weigh rapidly or use an anti-static gun.
- Correction: If precise stoichiometry is required, determine the water content (TGA or Karl Fischer) or rely on the quantitative NMR (qNMR) value provided in the vendor's CoA.

2. Deuterium Exchange The aromatic and methoxy C-D bonds are generally stable. However, exposure to highly acidic/basic conditions at elevated temperatures can induce H/D exchange, degrading the isotopic purity.

- Requirement: Maintain pH between 3.0 and 9.0 during processing. Avoid prolonged storage in unbuffered aqueous solutions.

3. Regulatory Compliance

- Controlled Substance Status: While Dextromethorphan is often OTC, it is a precursor. In some jurisdictions, deuterated standards of controlled substances or precursors may require specific permits.
- Action: Verify local regulations (DEA in US, narcotic laws in EU/Asia) regarding "Isotopically Labeled Analogues."

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